

Application Notes and Protocols: Preparation of RK-287107 Stock Solution in DMSO

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Compound of Interest

Compound Name: RK-287107

Cat. No.: B15588127

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **RK-287107** in dimethyl sulfoxide (DMSO). **RK-287107** is a potent and specific inhibitor of tankyrase-1 and tankyrase-2, with IC₅₀ values of 14.3 nM and 10.6 nM, respectively[1][2][3][4]. Accurate preparation of the stock solution is critical for ensuring reproducible results in downstream experiments. This protocol includes information on the chemical properties of **RK-287107**, a step-by-step guide to solubilization, and recommendations for long-term storage to maintain compound integrity.

Chemical Properties and Data

A summary of the key chemical properties of **RK-287107** is presented in the table below for easy reference. This data is essential for accurate calculations and preparation of the stock solution.

Property	Value	Reference
Molecular Weight	416.46 g/mol	[1][2][5]
Molecular Formula	C22H26F2N4O2	[1][4][5]
Appearance	White to off-white solid	[1]
CAS Number	2171386-10-8	[1][4][5][6]
Solubility in DMSO	≥ 83 mg/mL (approx. 199.29 mM)[2], up to 125 mg/mL (approx. 300.15 mM)[1][5]	[1][2][5]

Experimental Protocol: Preparation of RK-287107 Stock Solution

This protocol outlines the procedure for preparing a 10 mM stock solution of **RK-287107** in DMSO. This concentration is a common starting point for most in vitro cell-based assays.

Materials:

- **RK-287107** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[1][4][5]

Procedure:

- **Equilibration:** Allow the vial of **RK-287107** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare a clean, dry microcentrifuge tube or amber vial on a calibrated analytical balance. Carefully weigh the desired amount of **RK-287107** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.165 mg of **RK-287107**.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of DMSO to the vial containing the **RK-287107** powder. It is crucial to use fresh, anhydrous DMSO as it is hygroscopic and absorbed moisture can affect solubility[1][2].
- **Dissolution:**
 - Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - For complete dissolution, sonication in an ultrasonic water bath for 5-10 minutes is recommended[1][4][5]. Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- **Aliquoting and Storage:**
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes[2].
 - Store the aliquots protected from light[1][5][6].
 - For long-term storage (up to 6 months), store the aliquots at -80°C[1][5][6].
 - For short-term storage (up to 1 month), aliquots can be stored at -20°C[1][2][5][6].

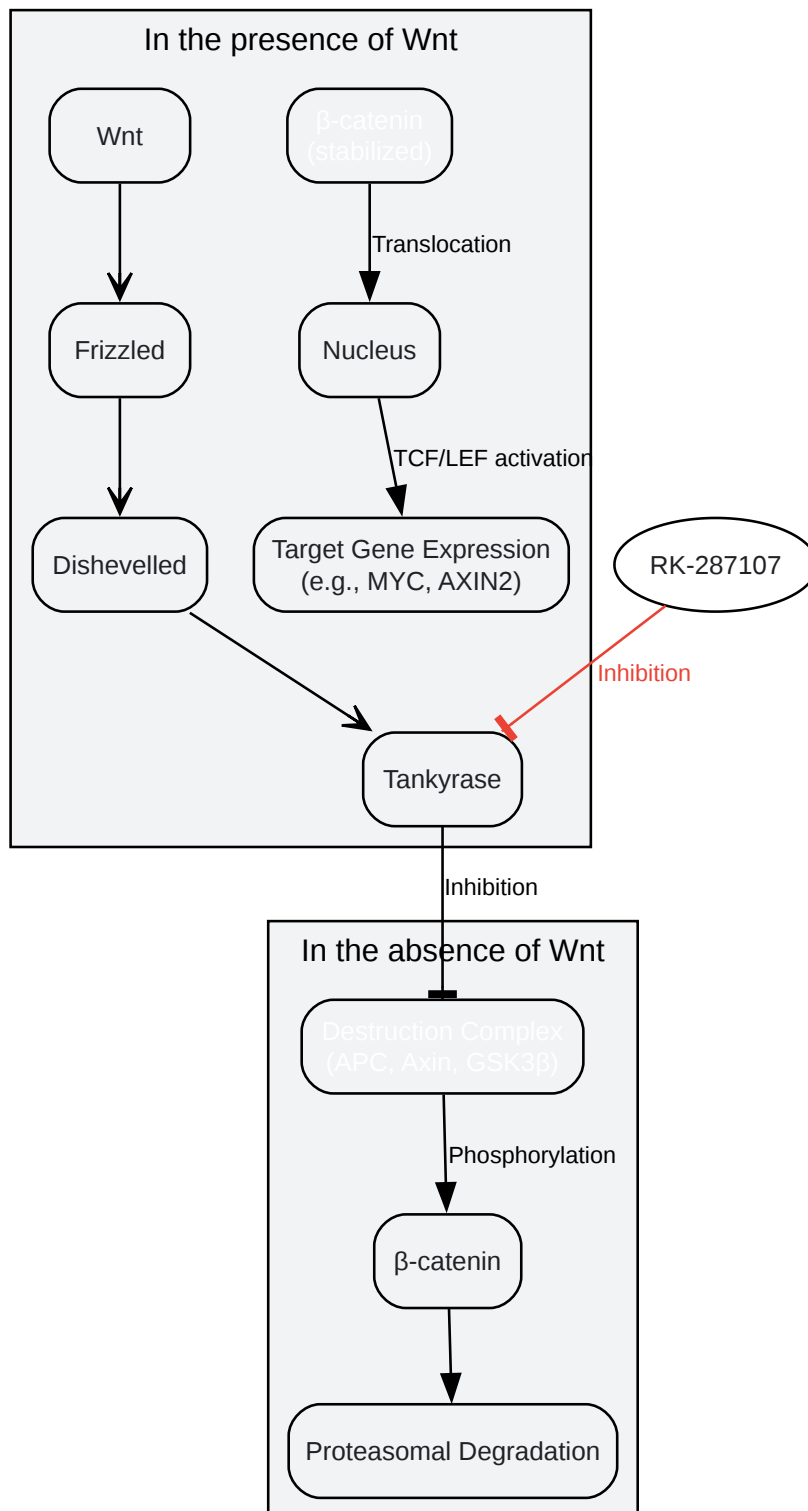
Stock Solution Preparation Calculator:

To assist in preparing stock solutions of different concentrations, the following table provides the required mass of **RK-287107** for various volumes and concentrations.

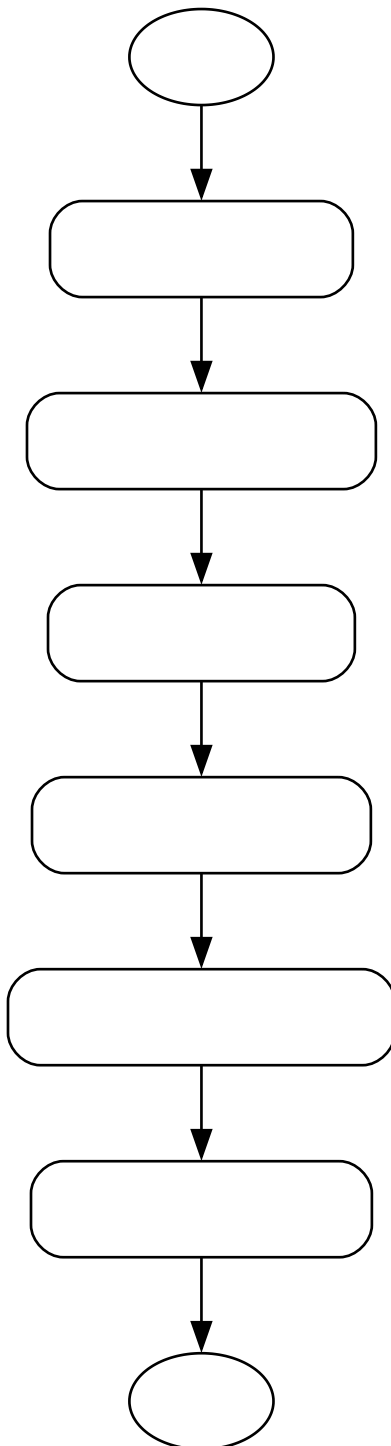
Desired Concentration	Volume	Mass of RK-287107 Required
1 mM	1 mL	0.4165 mg
5 mM	1 mL	2.0825 mg
10 mM	1 mL	4.165 mg
50 mM	1 mL	20.825 mg
1 mM	5 mL	2.0825 mg
5 mM	5 mL	10.4125 mg
10 mM	5 mL	20.825 mg
50 mM	5 mL	104.125 mg

Signaling Pathway and Experimental Workflow Visualization

The following diagrams illustrate the Wnt/ β -catenin signaling pathway targeted by **RK-287107** and the experimental workflow for preparing the stock solution.

Wnt/ β -catenin Signaling Pathway and Inhibition by RK-287107[Click to download full resolution via product page](#)Caption: Inhibition of Tankyrase by **RK-287107** in the Wnt/ β -catenin pathway.

Workflow for RK-287107 Stock Solution Preparation

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Caption: Step-by-step workflow for preparing **RK-287107** stock solution.

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